

Application Notes and Protocols for FGH10019 in In Vitro Cell Culture

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Compound of Interest

Compound Name: FGH10019

Cat. No.: B15578960

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Introduction

FGH10019 is a novel and potent small molecule inhibitor of Sterol Regulatory Element-Binding Protein (SREBP) activation.[1][2][3] By binding to the SREBP cleavage-activating protein (SCAP), **FGH10019** prevents the translocation of the SREBP-SCAP complex from the endoplasmic reticulum to the Golgi apparatus.[4][5] This inhibition effectively blocks the proteolytic cleavage and activation of SREBPs, leading to a downstream reduction in the transcription of genes involved in lipogenesis and cholesterol biosynthesis.[6][7][8]

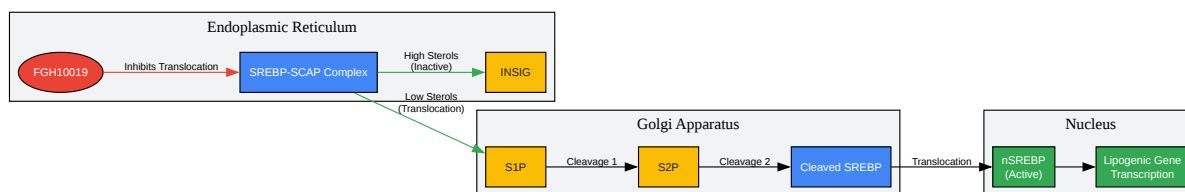
Recent studies have highlighted the potential of **FGH10019** as an anti-cancer agent, particularly in prostate cancer.[9][10] By suppressing SREBP-dependent lipogenesis, **FGH10019** alters the lipid composition of cancer cell membranes, leading to increased membrane permeability. This effect has been shown to enhance the intracellular accumulation and cytotoxic effects of chemotherapeutic drugs like docetaxel.[9][10] These application notes provide detailed protocols for the in vitro use of **FGH10019** in cell culture, focusing on prostate cancer cell lines, to facilitate further research into its mechanism of action and therapeutic potential.

FGH10019: Compound Information

Parameter	Value	Reference
Target	Sterol Regulatory Element-Binding Protein (SREBP)	[1][2][3]
Mechanism of Action	Inhibits SREBP-SCAP complex translocation from ER to Golgi	[4][5]
IC50	~1 μ M for SREBP-2 maturation in CHO-K1 cells	[1][2]
Molecular Weight	373.49 g/mol	[3]
Storage of Powder	-20°C for up to 3 years	[3]
Storage of Stock Solution	Prepare fresh; solutions are unstable. If necessary, store at -80°C for up to 2 years or -20°C for up to 1 year.	[2][3]

SREBP Signaling Pathway and FGH10019 Inhibition

The SREBP signaling pathway is a critical regulator of cellular lipid homeostasis. Inactive SREBP precursors are bound to SCAP in the endoplasmic reticulum (ER) membrane. When cellular sterol levels are low, the SREBP-SCAP complex is transported to the Golgi apparatus. In the Golgi, SREBP is sequentially cleaved by Site-1 Protease (S1P) and Site-2 Protease (S2P), releasing the mature, transcriptionally active N-terminal domain. This domain then translocates to the nucleus to activate the transcription of lipogenic genes. **FGH10019** intervenes by preventing the initial ER-to-Golgi translocation of the SREBP-SCAP complex.



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Caption: SREBP signaling pathway and the inhibitory action of **FGH10019**.

Experimental Protocols

Cell Culture of Prostate Cancer Cell Lines (PC-3 and C4-2)

This protocol outlines the standard procedure for culturing PC-3 and C4-2 prostate cancer cell lines.

Materials:

- PC-3 (ATCC CRL-1435) or C4-2 cell line
- Complete growth medium:
 - For PC-3: Ham's F-12K (F-12K) medium with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin.
 - For C4-2: RPMI-1640 medium with 10% FBS and 1% Penicillin-Streptomycin.[\[11\]](#)[\[12\]](#)
- Phosphate-Buffered Saline (PBS), sterile
- 0.25% Trypsin-EDTA

- Cell culture flasks (T-75)
- Incubator (37°C, 5% CO₂)

Procedure:

- Maintain cells in T-75 flasks with the appropriate complete growth medium in a humidified incubator at 37°C with 5% CO₂.[\[13\]](#)
- Subculture cells when they reach 80-90% confluency.
- To passage, aspirate the old medium and wash the cell monolayer once with sterile PBS.
- Add 2-3 mL of 0.25% Trypsin-EDTA to the flask and incubate for 3-5 minutes at 37°C until cells detach.
- Neutralize the trypsin by adding 7-8 mL of complete growth medium.
- Centrifuge the cell suspension at 150 x g for 5 minutes.[\[12\]](#)
- Aspirate the supernatant and resuspend the cell pellet in fresh complete growth medium.
- Seed cells into new flasks at a recommended split ratio of 1:3 to 1:6.

In Vitro Cytotoxicity Assay (MTT Assay)

This protocol determines the effect of **FGH10019**, alone or in combination with other drugs (e.g., docetaxel), on cell viability.

Materials:

- PC-3 or C4-2 cells
- Complete growth medium
- 96-well plates
- **FGH10019** stock solution (dissolved in DMSO)

- Docetaxel (optional)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 10% SDS in 0.01 M HCl)
- Microplate reader

Procedure:

- Seed 5,000-10,000 cells per well in a 96-well plate and allow them to adhere overnight.
- Prepare serial dilutions of **FGH10019** and/or docetaxel in complete growth medium. The final DMSO concentration should be kept below 0.1%.
- Remove the medium from the wells and add 100 μ L of the drug-containing medium. Include a vehicle control (medium with DMSO).
- Incubate the plate for 48-72 hours at 37°C.[\[14\]](#)
- Add 10 μ L of MTT solution to each well and incubate for 4 hours at 37°C.[\[14\]](#)
- Carefully remove the medium containing MTT.
- Add 100 μ L of solubilization solution to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control.

Fluorescence Recovery After Photobleaching (FRAP) for Membrane Fluidity

This protocol measures changes in cell membrane fluidity following treatment with **FGH10019**.

Materials:

- PC-3 or C4-2 cells cultured on glass-bottom dishes
- Lck-GFP plasmid (or another suitable membrane-targeted fluorescent probe)
- Transfection reagent
- Complete growth medium
- **FGH10019**
- Confocal laser scanning microscope with a high-power laser for photobleaching

Procedure:

- Seed cells on glass-bottom dishes.
- Transfect cells with the Lck-GFP plasmid according to the manufacturer's protocol and allow for expression for 24 hours.[\[10\]](#)[\[15\]](#)
- Treat the transfected cells with the desired concentration of **FGH10019** (e.g., 5 μ M) for 24-48 hours.[\[10\]](#)[\[15\]](#)
- Mount the dish on the confocal microscope stage, maintaining physiological conditions (37°C, 5% CO₂).
- Acquire a pre-bleach image of a selected region of the cell membrane.
- Use a high-intensity laser to photobleach a small region of interest (ROI) on the membrane.[\[16\]](#)[\[17\]](#)
- Immediately after bleaching, acquire a time-lapse series of images at low laser power to monitor the recovery of fluorescence in the bleached ROI.[\[18\]](#)
- Quantify the fluorescence intensity in the bleached region over time and normalize it to the pre-bleach intensity. The rate of fluorescence recovery is indicative of the lateral diffusion of the fluorescent probes and thus membrane fluidity.[\[18\]](#)

Fatty Acid Composition Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is for determining the changes in the fatty acid profile of cells treated with **FGH10019**.

Materials:

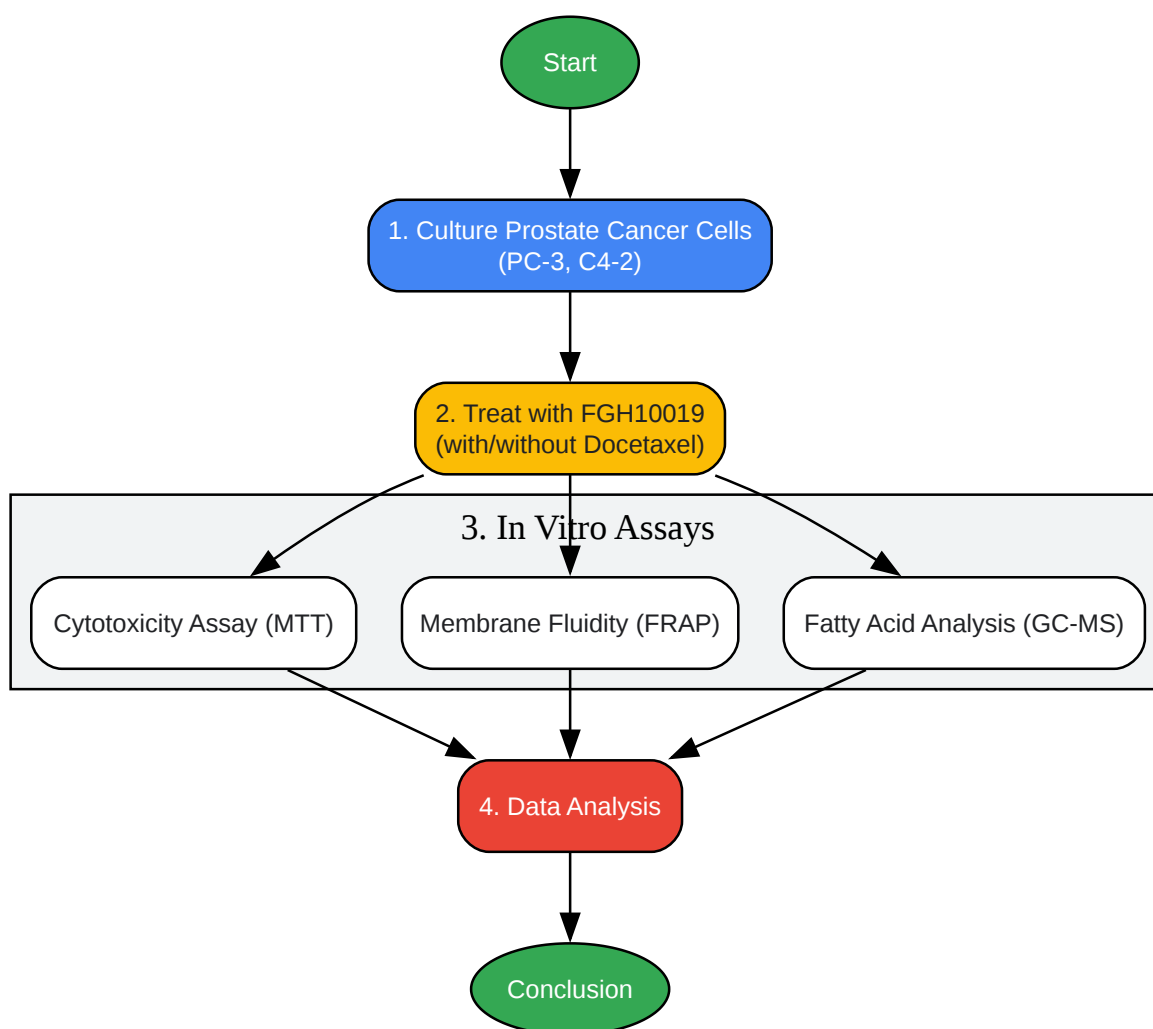
- PC-3 or C4-2 cells
- **FGH10019**
- PBS
- Methanol
- Chloroform
- Internal standards (e.g., deuterated fatty acids)
- Derivatization agent (e.g., Boron Trifluoride-Methanol or Bis(trimethylsilyl)trifluoroacetamide (BSTFA))
- Hexane or iso-octane
- Gas chromatograph-mass spectrometer (GC-MS)

Procedure:

- Culture cells to ~80% confluency in 10 cm dishes and treat with **FGH10019** (e.g., 5 μ M) for 48 hours.
- Harvest cells by scraping and wash twice with ice-cold PBS.
- Perform lipid extraction using a standard method such as the Folch or Bligh-Dyer method with a chloroform/methanol mixture.[\[19\]](#)
- Add a known amount of internal standard to the lipid extract.

- Evaporate the solvent under a stream of nitrogen.
- Saponify the lipid extract to release fatty acids by heating with methanolic NaOH.[19]
- Derivatize the fatty acids to form fatty acid methyl esters (FAMES) by heating with a derivatizing agent like BF₃-Methanol.[1]
- Extract the FAMES with hexane or iso-octane.[9]
- Analyze the FAMES by GC-MS. The fatty acids are identified based on their retention times and mass spectra compared to known standards.[19]
- Quantify the relative abundance of each fatty acid.

Experimental Workflow for Investigating FGH10019 Effects



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Caption: A typical workflow for studying the in vitro effects of **FGH10019**.

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